

Application Notes: Regioselective Bromination of Aromatic Compounds with Dioxane Dibromide

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Compound of Interest

Compound Name: *Dioxane dibromide*

Cat. No.: *B044904*

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Introduction

Dioxane dibromide (DD) is a stable, solid, orange-colored 1:1 complex of bromine and 1,4-dioxane.^{[1][2]} It serves as a convenient and safer alternative to handling highly corrosive and volatile molecular bromine.^{[3][4]} This reagent has proven to be highly effective for the regioselective electrophilic bromination of a variety of aromatic compounds, particularly activated systems like phenols and anilines.^{[4][5]} Key advantages of using **dioxane dibromide** include its operational simplicity, the ability to perform reactions under solvent-free conditions, rapid reaction times, and excellent control over the degree of bromination by simply using stoichiometric amounts of the reagent.^{[4][6]} These features make it a valuable tool in organic synthesis, especially for professionals in research and drug development.^[3]

Key Features and Advantages:

- Solid Reagent: Easy and safe to handle, weigh, and dispense compared to liquid bromine.^{[1][3]}
- High Regioselectivity: Primarily yields para-substituted products in activated aromatic systems.^[7]
- Solvent-Free Conditions: Many reactions can be carried out neat, minimizing the use of hazardous organic solvents.^{[4][6]}

- Stoichiometric Control: The extent of bromination (mono-, di-, etc.) can be precisely controlled by the molar equivalents of DD used.[4][6]
- Mild Reaction Conditions: Reactions typically proceed efficiently at room temperature.[1][4]
- Simple Work-up: The reaction work-up is often straightforward, involving quenching with water and simple filtration or extraction.[8]

Experimental Protocols

Protocol 1: Preparation of Dioxane Dibromide (DD)

This protocol is adapted from the literature for the synthesis of the solid DD reagent.[8]

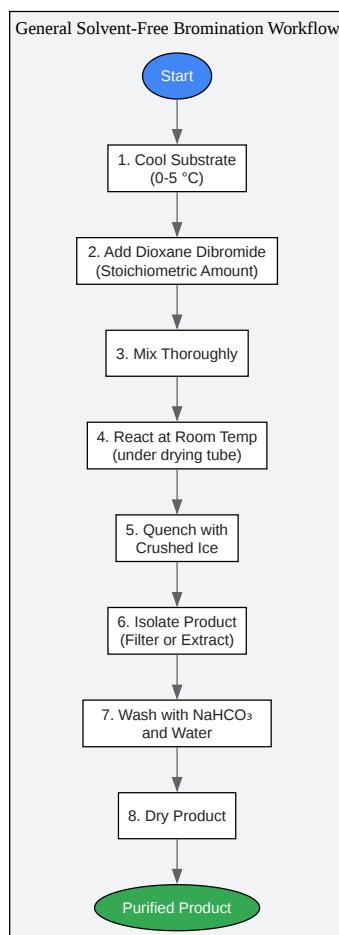
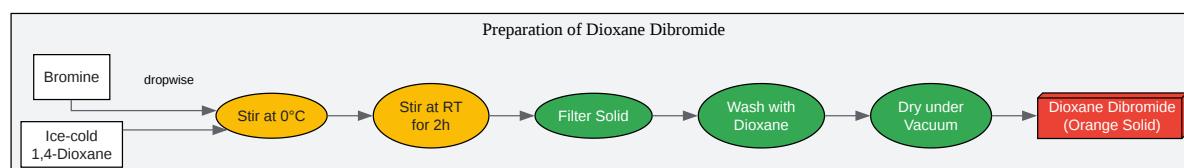
Materials:

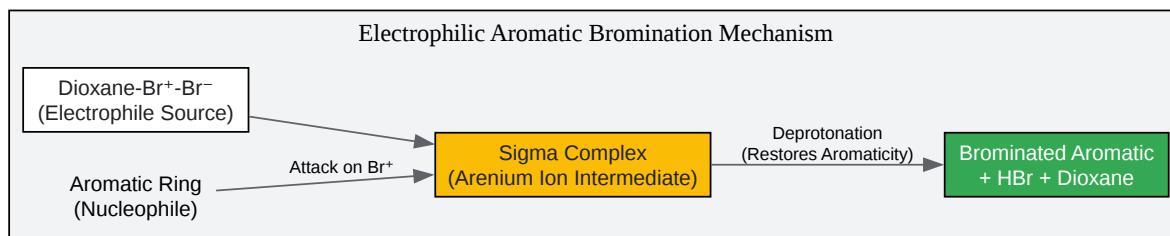
- 1,4-Dioxane (ice-cold)
- Bromine
- Ice-water bath
- Stirring apparatus
- Filtration apparatus
- Desiccator

Procedure:

- In a fume hood, place 8 mL (92 mmol) of ice-cold 1,4-dioxane in a flask equipped with a stirrer.
- Cool the flask in an ice-water bath.
- While stirring, add 3 mL (58.1 mmol) of bromine dropwise to the cold dioxane. An orange-colored solid will precipitate.[8]

- After the complete addition of bromine, continue stirring the mixture at room temperature for an additional 2 hours.[8]
- Filter the resulting orange solid product.
- Wash the filtered solid with a small amount of cold 1,4-dioxane.[8]
- Dry the product in a desiccator under reduced pressure. The typical yield is around 65%. [8]
- Store the prepared **dioxane dibromide** in a refrigerator below 0 °C, where it remains stable for several months.[5][8]





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